

safety and handling of 5-(2-Bromoethoxy)-2,3-dihydro-1,4-benzodioxine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-(2-Bromoethoxy)-2,3-dihydro-1,4-benzodioxine

Cat. No.: B158300

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An In-depth Technical Guide to **5-(2-Bromoethoxy)-2,3-dihydro-1,4-benzodioxine**: Safety, Handling, and Synthetic Precursor Applications

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information, handling protocols, and an overview of the role of **5-(2-Bromoethoxy)-2,3-dihydro-1,4-benzodioxine** as a chemical intermediate in research and drug development.

Chemical and Physical Properties

5-(2-Bromoethoxy)-2,3-dihydro-1,4-benzodioxine is a substituted aromatic ether. Its physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	1710-62-9	[1] [2]
Molecular Formula	C10H11BrO3	[2] [3]
Molecular Weight	259.1 g/mol	[2] [4]
Melting Point	85°C	[2]
Boiling Point	325.1 ± 42.0 °C (Predicted)	[2]
Density	1.506 ± 0.06 g/cm3 (Predicted)	[2]

Safety and Handling

This compound is classified as an irritant and requires careful handling to avoid exposure.[\[2\]](#)

Hazard Identification and Precautionary Statements

Hazard Statement	GHS Classification	Precautionary Measures
H315: Causes skin irritation	Skin corrosion/irritation	P264: Wash face, hands and any exposed skin thoroughly after handling.[5] P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
H319: Causes serious eye irritation	Serious eye damage/eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[2] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]

Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.[5]
Skin Contact	Wash the affected area immediately with plenty of soap and water. If skin irritation persists, seek medical advice.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.[5]

Storage and Disposal

The compound should be stored in a locked, well-ventilated area in a tightly closed container. [5] Disposal should be in accordance with local, state, and federal regulations, typically through an approved waste disposal plant.[6]

Fire and Spill Management

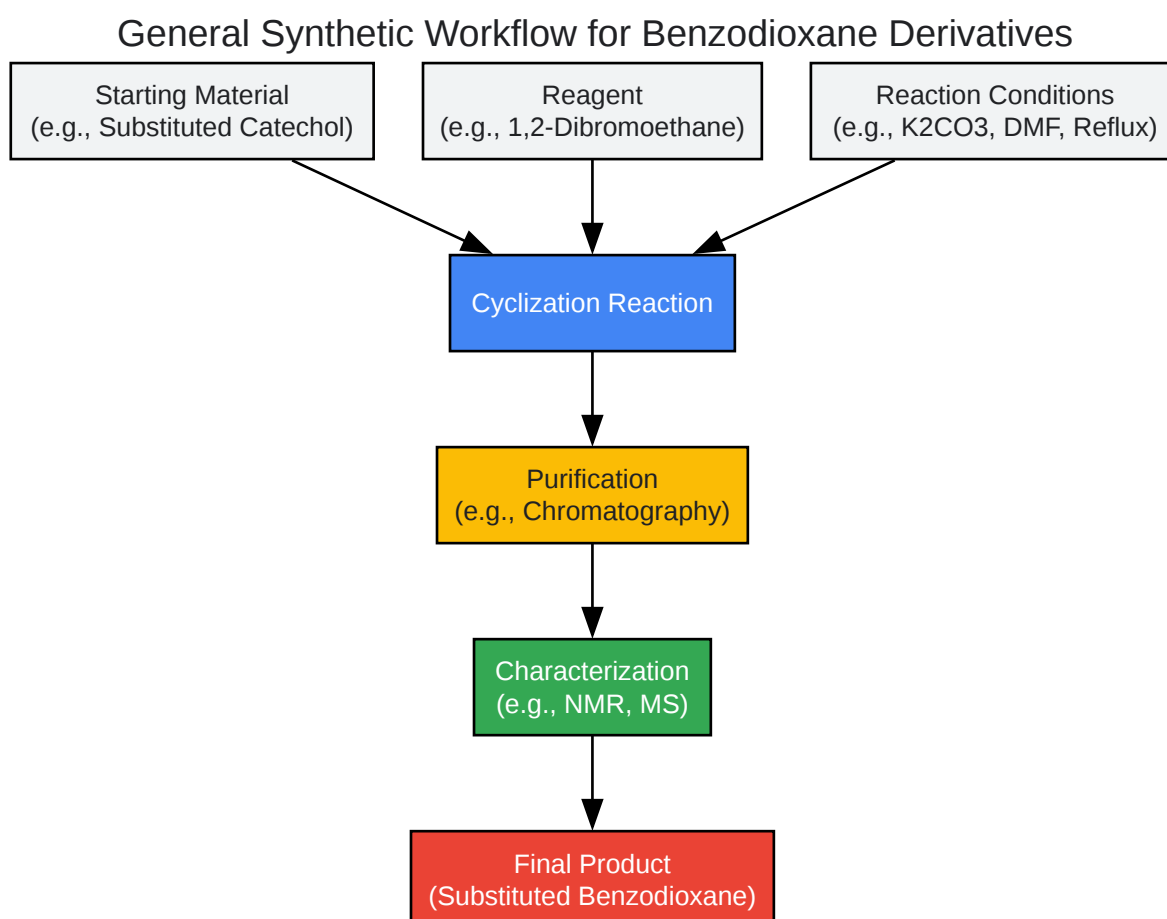
For firefighting, use carbon dioxide (CO₂) or powder extinguishers.[5] Firefighters should wear self-contained breathing apparatus.[5] In the event of a spill, use inert absorbent material for containment and clean-up.[5] Ensure adequate ventilation during the clean-up process.[5]

Role in Synthetic Chemistry

While specific experimental protocols for **5-(2-Bromoethoxy)-2,3-dihydro-1,4-benzodioxine** are not extensively detailed in the literature, its structural motif is common in medicinal chemistry. The 2,3-dihydro-1,4-benzodioxine core is a key pharmacophore in various biologically active compounds, including inhibitors of Poly(ADP-ribose)polymerase 1 (PARP1), an important target in cancer therapy.[7]

General Synthetic Workflow

The synthesis of derivatives of 2,3-dihydro-1,4-benzodioxine often involves the reaction of a catechol (1,2-dihydroxybenzene) with a suitable dielectrophile. A generalized workflow for the synthesis of related structures is presented below.



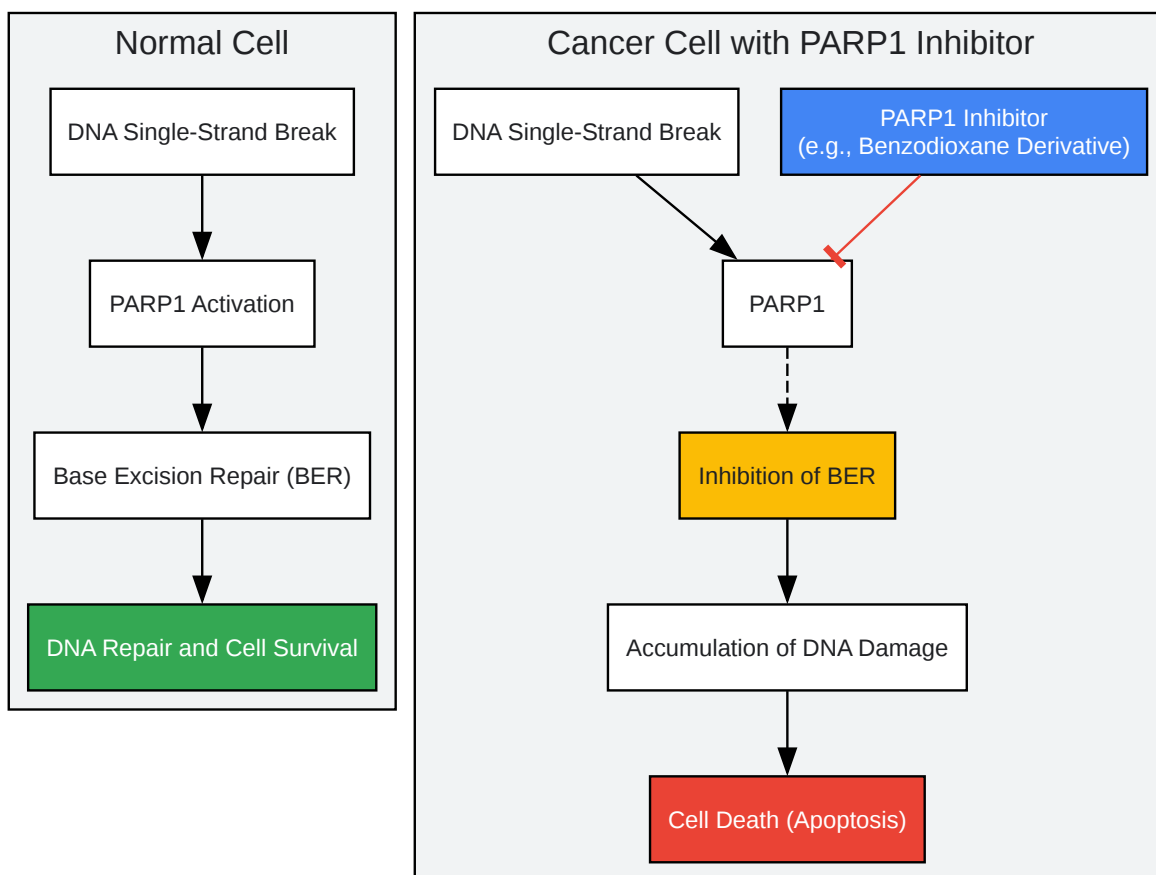
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Caption: Generalized workflow for the synthesis of 2,3-dihydro-1,4-benzodioxane derivatives.

Conceptual Role in Drug Development

Derivatives of 2,3-dihydro-1,4-benzodioxine have been investigated as PARP1 inhibitors.^[7] PARP1 is a key enzyme in the base excision repair (BER) pathway for single-strand DNA breaks. Inhibiting PARP1 in cancer cells, particularly those with existing DNA repair defects (like BRCA mutations), can lead to cell death.

Conceptual Pathway: PARP1 Inhibition in DNA Repair



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Caption: The role of PARP1 inhibitors in disrupting DNA repair in cancer cells.

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- To cite this document: BenchChem. [safety and handling of 5-(2-Bromoethoxy)-2,3-dihydro-1,4-benzodioxine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158300#safety-and-handling-of-5-2-bromoethoxy-2-3-dihydro-1-4-benzodioxine]

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